

# Boc-D-Phe-OH: A Technical Guide to Safe Handling and Precautions

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## Compound of Interest

Compound Name: *Boc-D-Phe-OH*

Cat. No.: *B558462*

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This technical guide provides comprehensive safety and handling information for **Boc-D-Phe-OH** (N-(tert-Butoxycarbonyl)-D-phenylalanine), a derivative of the amino acid D-phenylalanine widely utilized in peptide synthesis and pharmaceutical research. While some safety data sheets (SDS) indicate that **Boc-D-Phe-OH** is not classified as a hazardous substance, it is imperative to handle all laboratory chemicals with appropriate caution.<sup>[1]</sup> This guide summarizes key safety data, outlines handling procedures, and provides protocols for managing potential exposure and spills.

## Physicochemical and Toxicological Data

A clear understanding of the physical and chemical properties of **Boc-D-Phe-OH** is fundamental to its safe handling. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>19</sub> NO <sub>4</sub>	[1][2][3]
Molecular Weight	265.30 g/mol	[1][3][4]
Appearance	White powder or fine crystalline powder	[2][5]
Melting Point	80 - 90 °C	[2][6]
Optical Rotation	[α] <sub>20/D</sub> -25±1°, c = 1% in ethanol	[3][7]
Storage Temperature	2-8°C	[3][5][7]
Water Solubility	Insoluble	[5]
Purity	≥ 99%	[2]

Table 2: Toxicological Data Summary

Endpoint	Result	Reference
Acute Toxicity	No data available	[1][8][9]
Skin Corrosion/Irritation	No data available; may cause skin irritation	[1][9]
Serious Eye Damage/Irritation	May cause eye irritation	[1][9]
Respiratory or Skin Sensitization	No data available	[1][8][9]
Germ Cell Mutagenicity	No data available	[1][8][9]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.	[1]
Reproductive Toxicity	No data available	[1][8][9]

## Hazard Identification and Safety Precautions

While not classified as hazardous under Regulation (EC) No. 1272/2008, **Boc-D-Phe-OH** may cause irritation upon contact with the skin, eyes, or respiratory tract.[1][8][9] Ingestion may also be harmful.[1][8][9] Therefore, adherence to standard laboratory safety protocols is essential.

Personal Protective Equipment (PPE):

- Eye Protection: Use safety glasses with side shields or goggles tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[1]
- Hand Protection: Handle with compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.[1]
- Body Protection: Wear a laboratory coat. The type of body protection should be selected based on the concentration and amount of the dangerous substance at the specific

workplace.[1]

- Respiratory Protection: Under normal use and with adequate ventilation, respiratory protection is not typically required.[1] If dust is generated, a dust mask (e.g., N95) may be appropriate.[3][7]

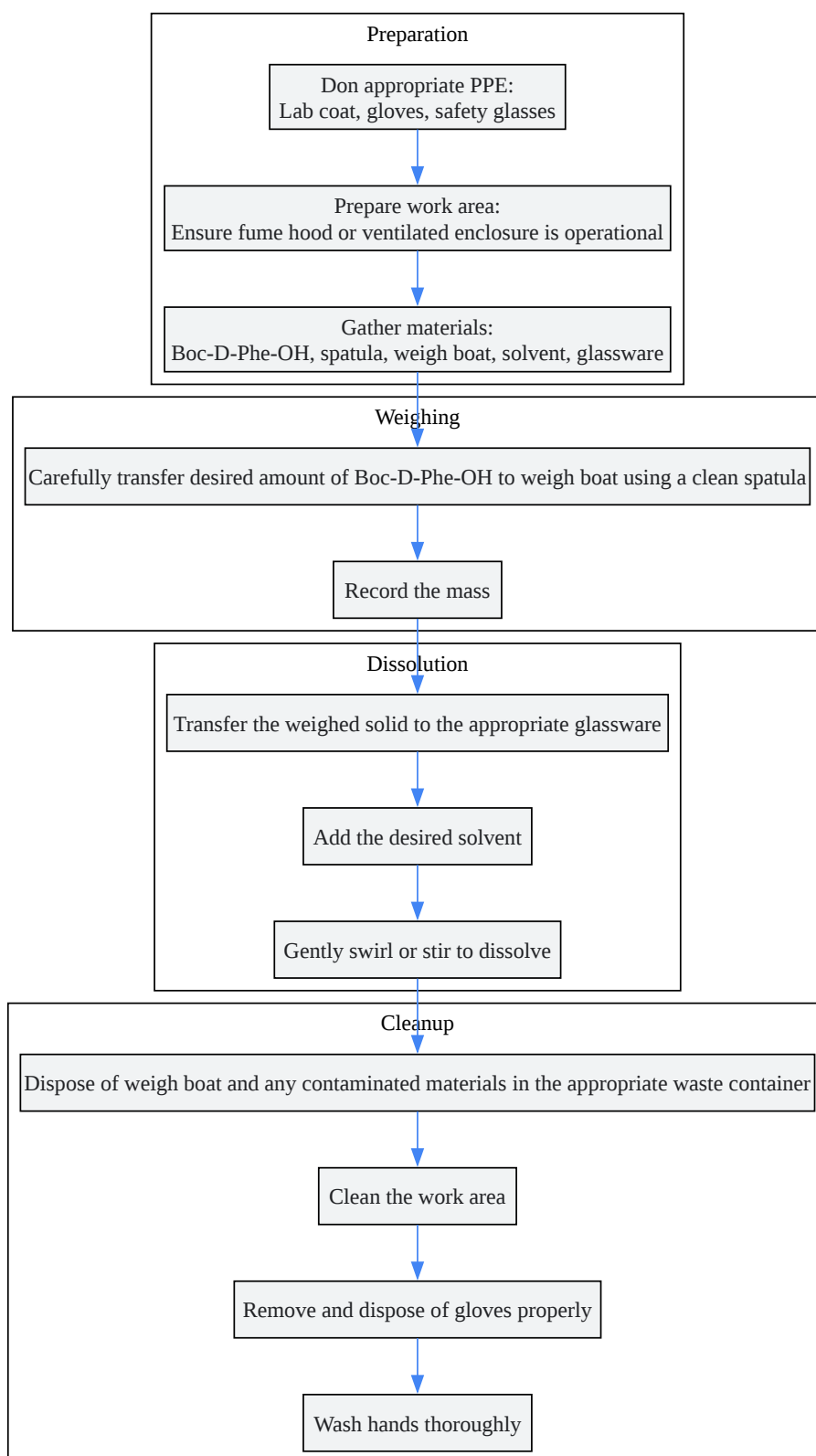
Handling and Storage:

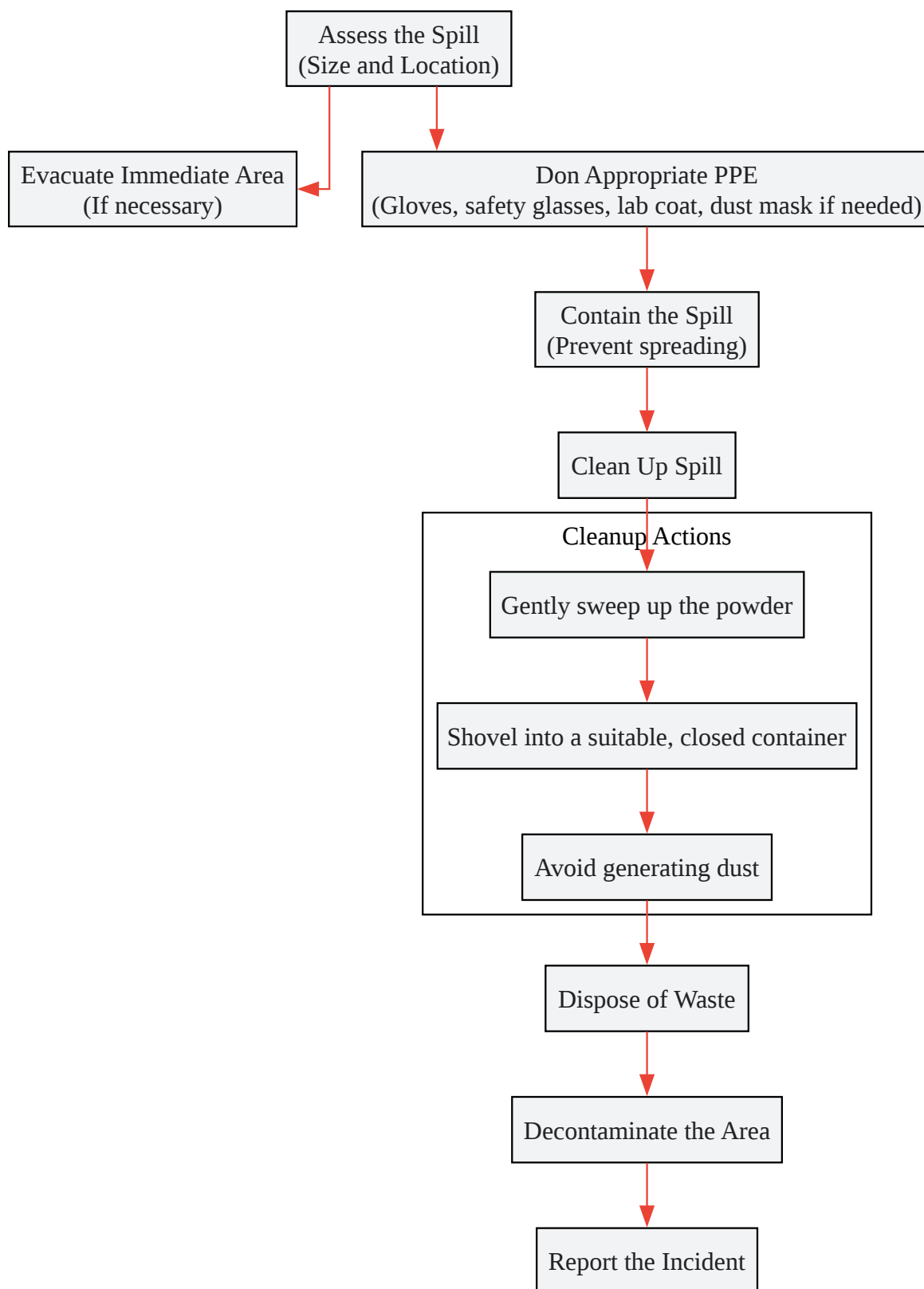
- Handling: Avoid contact with skin and eyes.[8] Avoid formation of dust and aerosols.[8][9] Provide appropriate exhaust ventilation at places where dust is formed.[1][8][9]
- Storage: Store in a cool, dry, and well-ventilated place.[1][8][9] Keep the container tightly closed.[1][8][9] Recommended storage temperature is between 2-8°C.[3][5][7]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[1][9]

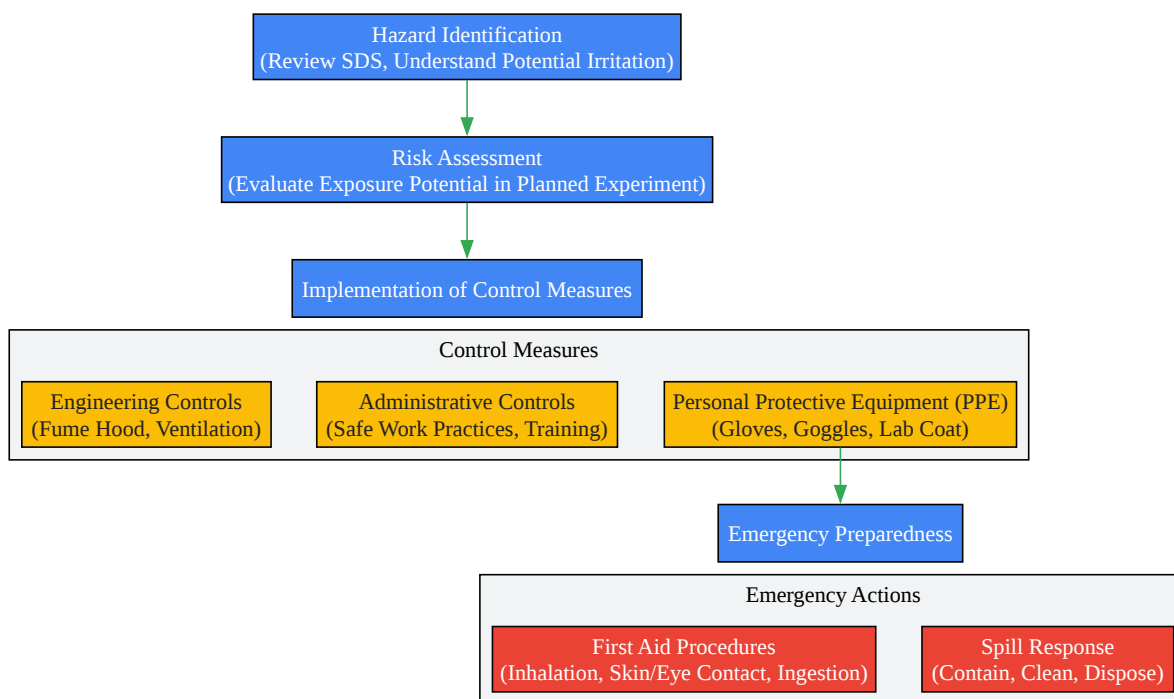
## Experimental Protocols

### General Procedure for Safe Weighing and Handling of Boc-D-Phe-OH

This protocol outlines the steps for safely weighing and preparing solutions of **Boc-D-Phe-OH** to minimize exposure.







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